

Part 1: Physicochemical Characterization & Stability Profile[1]

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Compound of Interest

Compound Name: 1,3-Dichloroadamantane

CAS No.: 16104-50-0

Cat. No.: B103686

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Chemical Identity & Physical State[1][2]

- IUPAC Name: 1,3-Dichlorotricyclo[3.3.1.1^{3,7}]decane[1]
- Appearance: White to off-white crystalline solid.[1][2]
- Odor: Characteristic camphor-like odor (indicative of sublimation potential).[1]
- Solubility: Highly lipophilic; soluble in dichloromethane (DCM), toluene, and hexane.[1] Practically insoluble in water.[1][2]

Stability Analysis

The stability of **1,3-Dichloroadamantane** is governed by the tension between the robust adamantane cage and the reactivity of the C-Cl bonds at the bridgehead positions (C1 and C3).[1]

- Thermal Stability: Unlike linear alkyl halides, the rigid cage structure prevents elimination reactions (dehydrohalogenation) because the formation of a double bond at the bridgehead would violate Bredt's Rule.[1] Consequently, the molecule is thermally stable up to relatively high temperatures (often >100°C).[1] However, like the parent adamantane, it is prone to sublimation at ambient temperatures and pressures, leading to mass loss and potential cross-contamination if not sealed hermetically.[1]

- Hydrolytic Instability (The Critical Degradation Pathway): While bridgehead halides are resistant to attack (due to steric hindrance blocking backside attack), they are susceptible to solvolysis.^[1] In the presence of moisture and Lewis acids or elevated temperatures, **1,3-Dichloroadamantane** hydrolyzes to 1-chloro-3-hydroxyadamantane and eventually 1,3-adamantanediol.^[1]
 - Note: This hydrolysis is actually the next step in Memantine synthesis.^[1] Therefore, during storage, any moisture ingress effectively jump-starts the manufacturing process prematurely, creating impurities (diols) that alter stoichiometry in subsequent Grignard or Ritter reactions.^[1]
- Chemical Incompatibility:
 - Strong Oxidizers: Compatible, but generally non-reactive.^[1]
 - Metals (Mg, Li): Reactive.^[1] Will form Grignard or organolithium reagents (pyrophoric hazards).^[1]

Part 2: Storage & Handling Protocols^[1]

Environmental Control Systems

To mitigate the risks of sublimation and hydrolysis, the following storage conditions are mandatory.

Parameter	Specification	Scientific Rationale
Temperature	2°C to 8°C (Preferred) Room Temp (20-25°C) acceptable for short-term (<1 month)	Low temperature minimizes the vapor pressure of the solid, significantly reducing mass loss via sublimation.[1]
Atmosphere	Inert Gas Overlay (Argon or Nitrogen)	Displaces atmospheric moisture to prevent slow surface hydrolysis of the C-Cl bonds.[1]
Humidity	< 40% RH	Critical to prevent formation of 1,3-adamantanediol impurities on the crystal surface.[1]
Light	Protect from Light	While not highly photosensitive, halogenated compounds should generally be shielded to prevent radical formation.[1]

Containment & Packaging[1]

- Primary Container: Amber borosilicate glass with a Teflon (PTFE) lined screw cap.[1]
 - Why Teflon? The lipophilic nature of adamantanes can soften or leach plasticizers from standard polyethylene liners.[1]
 - Why Amber? General protection against UV-induced homolysis of the C-Cl bond.[1]
- Secondary Containment: Sealed desiccator or aluminum barrier bag with silica gel packets. [1]
- Headspace Management: Upon opening, the container must be backfilled with dry Nitrogen or Argon before resealing.[1]

Part 3: Quality Control & Monitoring Workflow

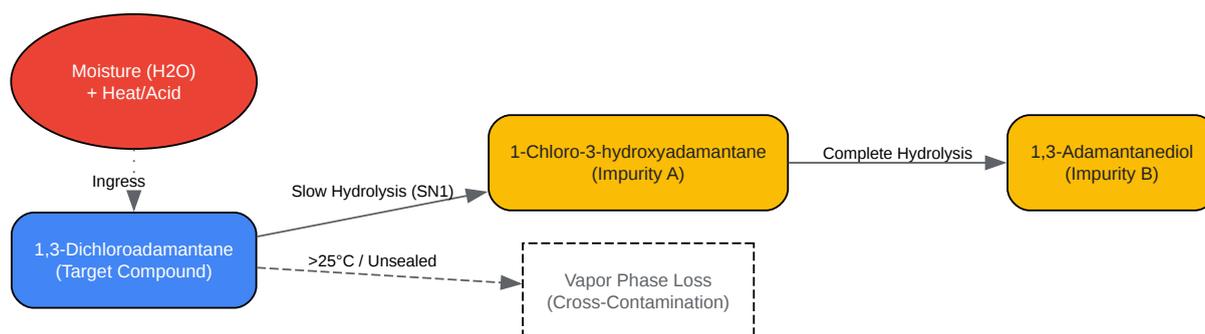
Analytical Markers for Degradation

Routine QC should focus on detecting the hydrolysis product (alcohol) and mass loss.[1]

- Visual Inspection: Look for "caking" or crystal fusion, which indicates moisture absorption, or crystal growth on the upper walls of the jar (sublimation).[1]
- GC-MS Analysis:
 - Method: Gas Chromatography is preferred due to the volatility of the compound.[1]
 - Target Impurity: 1-chloro-3-hydroxyadamantane (shift corresponding to -Cl +OH).[1]
 - Limit: < 0.5% (or per specific API specs).

Degradation Pathway Visualization

The following diagram illustrates the critical degradation pathway that storage conditions must prevent.

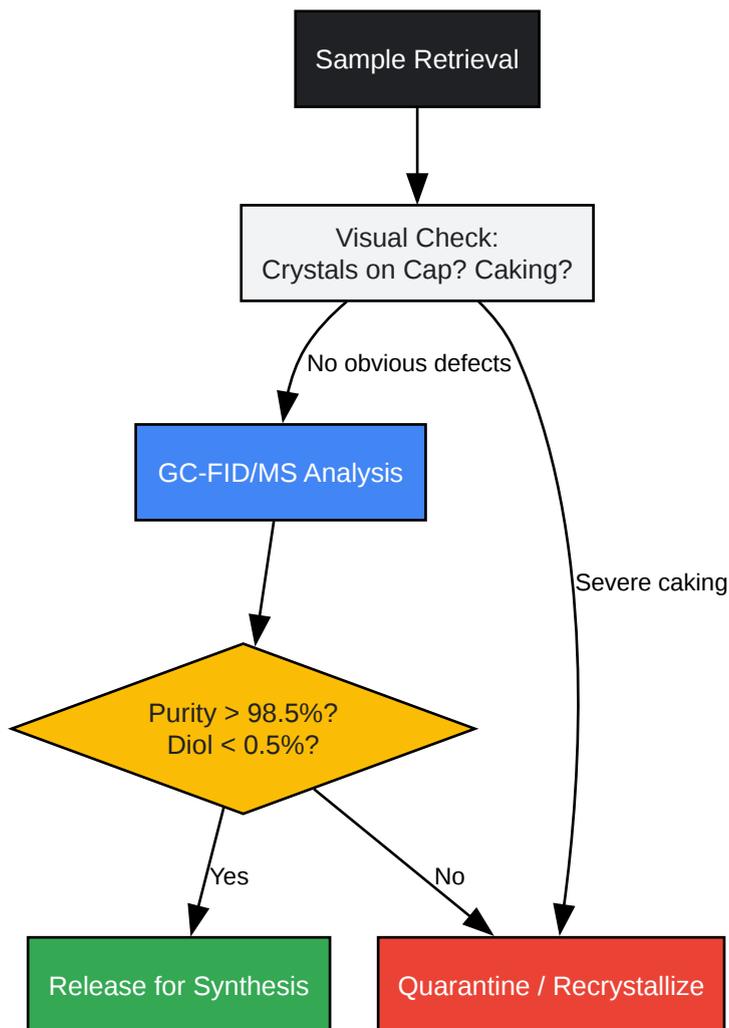


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Figure 1: Hydrolytic degradation pathway and physical loss mechanism for **1,3-Dichloroadamantane**.

QC Decision Tree

A standardized workflow for assessing lot viability after storage.[1]



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Figure 2: Quality Control decision logic for stored **1,3-Dichloroadamantane** lots.

Part 4: Safety & Handling (SDS Summary)

- Signal Word:WARNING
- Hazard Statements:
 - H315: Causes skin irritation.[1]

- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation (due to sublimation/dust).[1]
- PPE Requirements:
 - Respiratory: N95 or P100 dust mask required if handling open powder due to sublimation potential.[1]
 - Gloves: Nitrile (0.11 mm minimum thickness).[1]
 - Eyes: Safety glasses with side shields.[1]

References

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- Justia Patents. Method for producing adamantane derivatives.[1][3][4][5] (Details on the halogenation and subsequent hydrolysis conditions).
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